

Junipediol B: A Technical Guide to its Discovery, Isolation, and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Junipediol B

Cat. No.: B599493

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Junipediol B, systematically named 2-(1,3-benzodioxol-5-yl)propane-1,3-diol, is a phenylpropanoid derivative first identified from the leaves of *Juniperus chinensis* (Cupressaceae). This technical guide provides a comprehensive overview of the discovery and isolation of **Junipediol B**, presenting detailed experimental protocols and quantitative data for researchers in natural product chemistry, pharmacology, and drug development. The structural elucidation and known biological context of this compound are also discussed.

Discovery and Source Material

Junipediol B was first reported as a novel natural product during a phytochemical investigation of the leaves of *Juniperus chinensis* by Fang, Lee, and Cheng in 1992. The plant material, leaves of *J. chinensis*, was collected in Taiwan. This discovery was part of a broader study on the lignan constituents of this plant species, which also led to the isolation of several other known and new lignans.

Experimental Protocols

The isolation and purification of **Junipediol B** from *Juniperus chinensis* leaves were achieved through a series of extraction and chromatographic techniques.

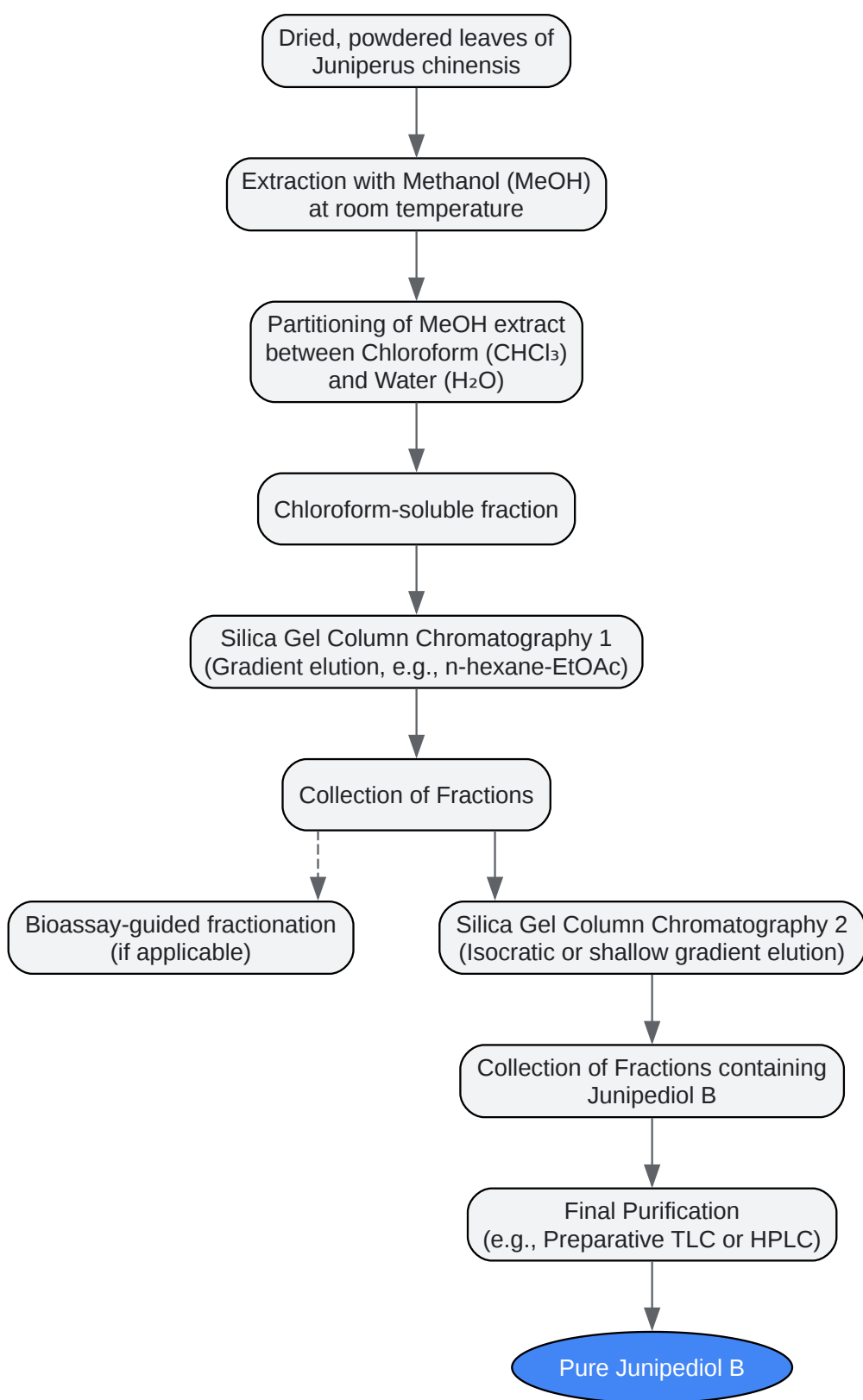
Plant Material and Extraction

Fresh leaves of *Juniperus chinensis* were subjected to extraction with methanol. The methanolic extract was then partitioned between chloroform (CHCl_3) and water. The chloroform-soluble fraction, containing a mixture of compounds including **Junipediol B**, was concentrated for further separation.

Chromatographic Purification

The purification of **Junipediol B** from the crude chloroform extract involved multiple steps of column chromatography. A general workflow for such a separation is outlined below.

Experimental Workflow: Isolation and Purification of **Junipediol B**



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Junipediol B: A Technical Guide to its Discovery, Isolation, and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599493#junipediol-b-discovery-and-isolation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com